

Personal protective equipment for handling 2-Bromo-5-ethoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-ethoxybenzaldehyde

Cat. No.: B112627

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Essential Safety and Handling Guide for 2-Bromo-5-ethoxybenzaldehyde

This guide provides crucial safety, operational, and disposal information for the handling of **2-Bromo-5-ethoxybenzaldehyde**. The following protocols are essential for ensuring a safe laboratory environment and responsible chemical waste management for researchers, scientists, and professionals in drug development.

Chemical Profile:

- Name: **2-Bromo-5-ethoxybenzaldehyde**
- CAS Number: 43192-32-1
- Molecular Formula: C₉H₉BrO₂
- Molecular Weight: 229.07 g/mol

Hazard Information:

Based on data for structurally similar compounds, **2-Bromo-5-ethoxybenzaldehyde** is expected to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5][6]}

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this chemical. The following personal protective equipment is mandatory to minimize exposure and ensure safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7][8] A face shield may be necessary for splash hazards.	Protects against splashes and dust particles.[7]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene, or Butyl rubber), inspected before use.[9] A lab coat, long-sleeved shirt, and long pants should be worn.[9] For larger quantities, a chemical-resistant apron or coveralls should be considered.[9]	Prevents skin contact and absorption.[7]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[9] If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges (e.g., OV/AG/P99 for US or ABEK-P2 for EU) is advised.[9]	Minimizes inhalation of dust or vapors.[7]

Operational and Disposal Plans

A systematic approach to handling and disposing of **2-Bromo-5-ethoxybenzaldehyde** is critical for safety and environmental protection.

Step-by-Step Handling Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for similar compounds before starting any work.[\[9\]](#)
 - Ensure all necessary PPE is available and in good condition.[\[9\]](#)
 - Work in a well-ventilated chemical fume hood.[\[9\]](#)
 - Confirm that an emergency eyewash station and safety shower are readily accessible.[\[9\]](#)
- Handling:
 - When handling the solid form, avoid the generation of dust.[\[9\]](#)
 - Use a ventilated balance enclosure or a balance inside a fume hood for weighing.[\[9\]](#)
 - When preparing solutions, add the solid to the solvent slowly to prevent splashing.[\[9\]](#)
 - Keep containers tightly closed when not in use.[\[9\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[7\]](#)[\[8\]](#)
- Cleanup:
 - In case of a spill, evacuate the area and remove all ignition sources.[\[7\]](#)
 - Ventilate the spill area.[\[7\]](#)
 - Wear appropriate PPE and clean the spill, avoiding dust generation.[\[3\]](#)[\[4\]](#)
 - Thoroughly decontaminate the spill area.

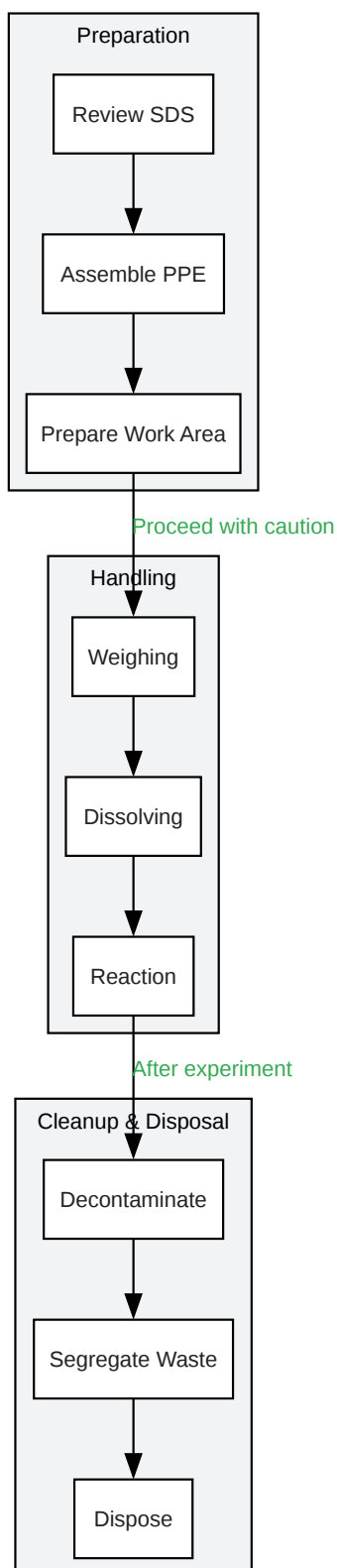
Disposal Plan:

All waste containing **2-Bromo-5-ethoxybenzaldehyde** must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, labeled hazardous waste container.^[7] The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.^{[7][10]}
- Contaminated PPE: Place all contaminated disposable PPE, such as gloves and lab coats, in a sealed bag and dispose of it as hazardous waste.^[7]
- Regulations: Adhere to all federal, state, and local regulations for hazardous waste disposal.^[5]

Experimental Workflow Visualization

The following diagram outlines the standard workflow for the safe handling of **2-Bromo-5-ethoxybenzaldehyde**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **2-Bromo-5-ethoxybenzaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-5-ethoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b112627#personal-protective-equipment-for-handling-2-bromo-5-ethoxybenzaldehyde>]

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